

Application Notes & Protocols: (4-Methylcyclohexyl)methanol as a Versatile Chemical Intermediate

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Compound of Interest

Compound Name: (4-Methylcyclohexyl)methanol

CAS No.: 3937-49-3

Cat. No.: B3425148

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Introduction: The Profile of a Key Building Block

(4-Methylcyclohexyl)methanol, systematically known as 4-methylcyclohexylmethanol (MCHM), is a saturated alicyclic primary alcohol with the chemical formula $C_8H_{16}O$.^{[1][2]} This compound exists as a colorless oil and is characterized by its two stereoisomers, cis and trans, which arise from the relative positions of the methyl and hydroxymethyl groups on the cyclohexane ring.^[2] While commercially available as a mixture of these isomers, its utility in organic synthesis is significant.^[2] Its structure, featuring a reactive primary hydroxyl group attached to a bulky, lipophilic cyclohexyl backbone, makes it a valuable intermediate for introducing the 4-methylcyclohexyl moiety into a wide range of molecules. This unique combination of features finds applications in the synthesis of polymers, dyes, and potentially pharmaceuticals.^[3]

This document serves as a technical guide for researchers and development professionals, outlining the properties, key synthetic applications, and detailed protocols for utilizing **(4-Methylcyclohexyl)methanol** as a chemical intermediate.

Physicochemical Properties

A clear understanding of the physical and chemical properties of a starting material is fundamental to its effective use in synthesis, influencing choices regarding solvents, reaction temperatures, and purification methods.

Property	Value	Source
Molecular Formula	C ₈ H ₁₆ O	[1][4]
Molar Mass	128.21 g/mol	[1][4]
Appearance	Colorless liquid	[2]
Odor	Faint mint-like or licorice-like (trans-isomer)	[1][2]
Density	0.9074 g/cm ³	[1][2]
Boiling Point	~202-204 °C	[1][2]
Melting Point	-12.0 °C (estimated)	[1]
Water Solubility	Low; ~2,250 mg/L at 23 °C	[2][5]
Flash Point	80 °C	[2]

Core Application: Synthesis of Ester Derivatives

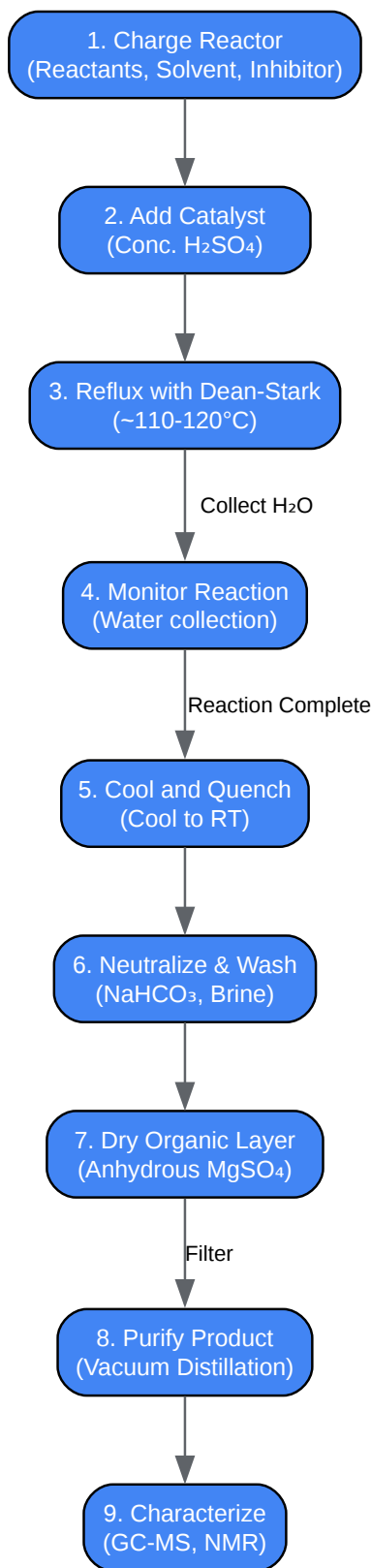
The primary hydroxyl group of **(4-Methylcyclohexyl)methanol** is readily functionalized, making it an excellent precursor for ester synthesis. Esters derived from this alcohol are used as specialty monomers, plasticizers, and fragrance components. The most common method for this transformation is the Fischer-Speier esterification.

Principle of Fischer-Speier Esterification

Fischer esterification is a classic acid-catalyzed condensation reaction between a carboxylic acid and an alcohol, producing an ester and water.[6] The reaction is an equilibrium process. To achieve high yields of the ester, the equilibrium must be shifted towards the products. This is typically accomplished by using an excess of one reactant (usually the more cost-effective

alcohol) or by removing water as it is formed, often through azeotropic distillation with a Dean-Stark apparatus.[6]

The mechanism proceeds through several reversible steps, initiated by the protonation of the carboxylic acid's carbonyl oxygen by the acid catalyst (e.g., H_2SO_4 , TsOH).[6] This protonation significantly increases the electrophilicity of the carbonyl carbon, making it susceptible to nucleophilic attack by the alcohol. A subsequent series of proton transfers and the elimination of a water molecule yield the final ester product.[6]



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Caption: Workflow for (4-Methylcyclohexyl)methyl Methacrylate Synthesis.

Step-by-Step Methodology

- **Reactor Setup:** Assemble a 500 mL three-neck round-bottom flask equipped with a magnetic stirrer, a Dean-Stark apparatus fitted with a reflux condenser, and a thermometer.
- **Charging Reactants:** To the flask, add **(4-Methylcyclohexyl)methanol** (25.64 g, 0.20 mol), methacrylic acid (19.80 g, 0.23 mol), toluene (150 mL), and the polymerization inhibitor MEHQ (200 mg).
- **Initiation:** Begin stirring the mixture. Slowly and carefully add concentrated sulfuric acid (1.0 mL) to the flask.
- **Reaction:** Heat the mixture to reflux using a heating mantle. The temperature of the reaction mixture should be approximately 110-120 °C. Continue refluxing and monitor the collection of water in the side arm of the Dean-Stark apparatus. The reaction is considered complete when water ceases to collect (theoretical yield of water is ~3.6 mL). This typically takes 3-5 hours. [7]5. **Work-up:**
 - Allow the reaction mixture to cool to room temperature.
 - Transfer the mixture to a separatory funnel.
 - Wash the organic layer sequentially with 5% aqueous sodium bicarbonate solution (2 x 50 mL) and then with saturated brine (1 x 50 mL). The bicarbonate wash neutralizes the acid catalyst and removes excess methacrylic acid; observe for cessation of gas evolution. [8]6. **Drying:** Dry the resulting organic layer over anhydrous magnesium sulfate.
- **Purification:**
 - Filter off the drying agent.
 - Concentrate the filtrate using a rotary evaporator to remove the toluene solvent.

- Purify the crude product by vacuum distillation to obtain the pure (4-methylcyclohexyl)methyl methacrylate. [7]8. Characterization: Confirm the identity and purity of the final product using analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy. [8]

Safety, Handling, and Storage

As a responsible scientist, adherence to safety protocols is paramount. **(4-Methylcyclohexyl)methanol** and its reactants require careful handling.

- Hazards: **(4-Methylcyclohexyl)methanol** is a skin and eye irritant. [4][9] Inhalation or ingestion may be harmful. [9] Methacrylic acid is corrosive and requires careful handling. Concentrated sulfuric acid is highly corrosive.
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat when handling these chemicals. All manipulations should be performed within a certified chemical fume hood. [9]* Storage: Store **(4-Methylcyclohexyl)methanol** in a tightly closed container in a cool, dark, and well-ventilated area. [10] Keep it away from incompatible materials such as strong oxidizing agents. [10][11]* First Aid:
 - Skin Contact: Immediately flush skin with plenty of water. Remove contaminated clothing. [9]
 - * Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. Seek medical attention. [9]
 - * Inhalation/Ingestion: Move to fresh air. If ingested, do not induce vomiting and seek immediate medical attention. [9]

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